

Aderbasib protocol optimization techniques

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Compound Focus: Aderbasib

CAS No.: 791828-58-5

Cat. No.: S547911

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Aderbasib (INCB007839) Fact Sheet

The table below summarizes the core quantitative data for **Aderbasib**, essential for experimental planning.

Aspect	Specification
Synonyms	INCB007839; INCB7839 [1]
CAS No.	791828-58-5 [1]
Molecular Weight	416.47 g/mol [1]
Targets	Potent inhibitor of ADAM10 and ADAM17 (low nanomolar range) [1]
Purity	99.44% [1]
Recommended Purity	For research use only. Not for human diagnostic or therapeutic use [1]
Physical Form	White to light yellow solid [1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years [1]
Storage (Solution)	-80°C for 6 months; -20°C for 1 month [1]
Solubility (DMSO)	100 mg/mL (240.11 mM) [1]

Experimental Protocols & Troubleshooting

Here are detailed methodologies and solutions for common experimental challenges.

Stock Solution Preparation

Q: What is the recommended method for preparing a stable stock solution of Aderbasib?

- **Procedure:** Dissolve **Aderbasib** powder in high-quality, freshly opened DMSO to a concentration of 10-100 mM (e.g., 10 mg in 0.24 mL DMSO for a 100 mM stock). Sonicate briefly if needed to aid dissolution [1].
- **Critical Step:** Due to the hygroscopic nature of DMSO, use a freshly opened vial to prevent water absorption, which can affect compound stability and concentration.
- **Storage:** Immediately aliquot the stock solution into single-use vials after preparation. Store at -80°C for long-term use (6 months) or at -20°C for short-term use (1 month). Avoid repeated freeze-thaw cycles [1].

In Vivo Dosing Formulation

Q: How do I formulate Aderbasib for intraperitoneal injection in a mouse xenograft model?

- **Protocol:** The following formulation has been used in preclinical glioma models [1].
 - **Vehicle Composition:** 2% DMSO, 2% Tween-80, 48% PEG300, 48% water.
 - **Preparation:**
 - Add 100 μ L of DMSO stock solution (e.g., 25 mg/mL) to 400 μ L of PEG300 and mix evenly.
 - Add 50 μ L of Tween-80 and mix evenly.
 - Finally, add 450 μ L of saline or sterile water to adjust the volume to 1 mL.
 - **Dosage:** 50 mg/kg, administered via intraperitoneal injection, 5 days per week [1].
- **Troubleshooting:** If precipitation occurs, ensure all components are at room temperature during mixing and consider gentle warming and sonication. The solution should be clear before administration.

ADAM17 Inhibition Assay

Q: How can I confirm the inhibitory activity of my Aderbasib stock in a cellular model?

- **Background:** ADAM17 is a key sheddase for proteins like TNF- α and plays a role in pathways such as EGFR transactivation. Its dysregulation is implicated in cancer progression and metastasis [2] [3] [4].
- **Methodology:** While a direct protocol for **Aderbasib** was not found, you can adapt established methods. Treat relevant cells (e.g., colorectal cancer cell lines) with your **Aderbasib** stock and a vehicle control. Then, measure the shedding of a known ADAM17 substrate.
- **Example Readouts:**
 - **sTNF- α Release:** Stimulate cells with PMA (a PKC activator known to induce ADAM17 activity) in the presence of **Aderbasib**. Quantify the amount of soluble TNF- α (sTNF- α) in the culture supernatant using an ELISA kit [2].
 - **VE-cadherin Cleavage:** In vascular endothelial models, treat cells with **Aderbasib** and then challenge with tumor-derived exosomes known to carry ADAM17. Analyze cell lysates by Western blot to assess the membrane localization and cleavage of VE-cadherin, a key protein in vascular integrity [4].

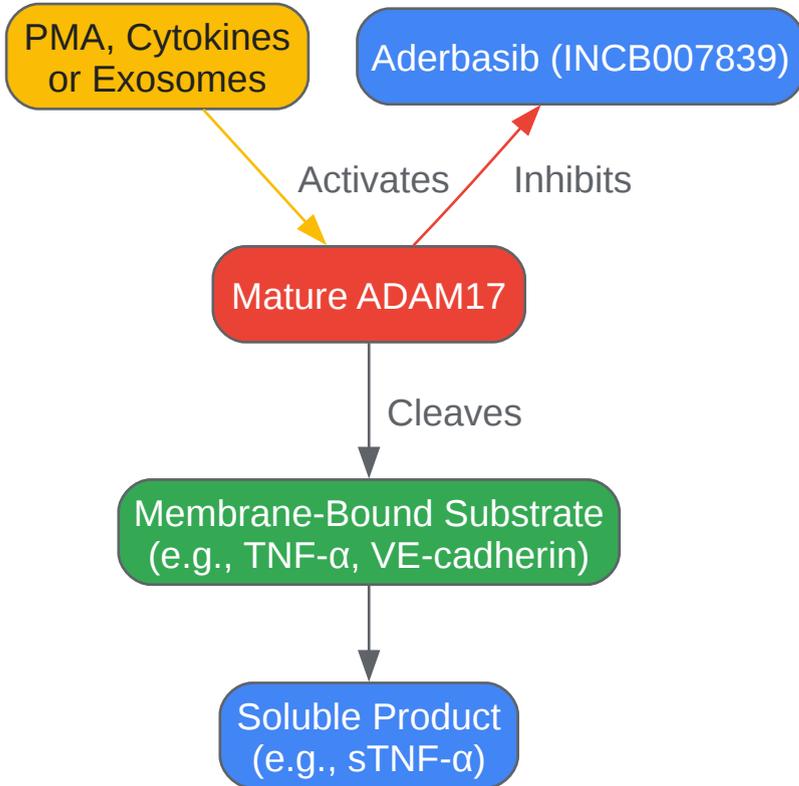
Mechanism of Action & Experimental Workflow

The following diagrams, created with Graphviz, illustrate **Aderbasib**'s primary mechanism and a generalized in vivo experimental workflow.

Aderbasib Inhibition of ADAM17 Signaling

This diagram shows how **Aderbasib** targets the ADAM17 pathway, which is crucial in cancer progression.

Aderbasib Inhibits ADAM17-Mediated Signaling

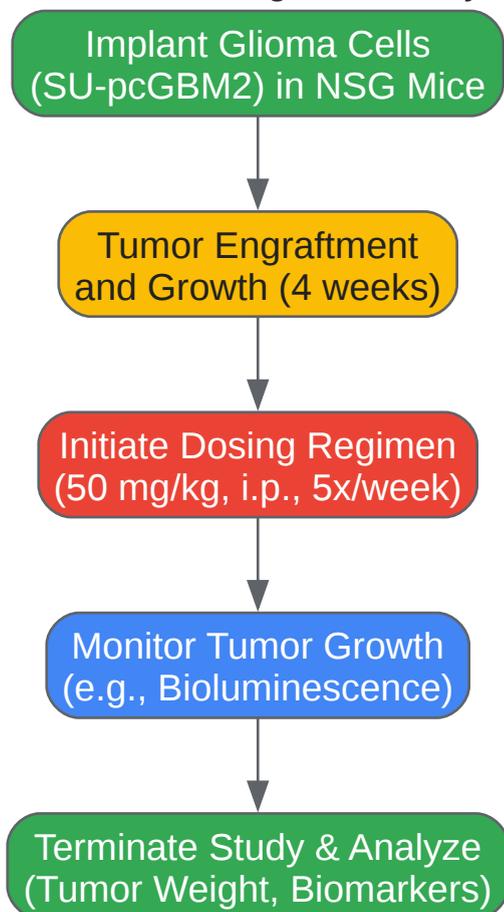


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In Vivo Efficacy Workflow for Glioma

This flowchart outlines the key steps from cell line preparation to data analysis in a preclinical glioma study.

In Vivo Glioma Xenograft Efficacy Study



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Seeking Further Information

The information provided offers a strong starting point. To optimize your protocols further, I suggest:

- **Consult Primary Literature:** Search for specific research articles that used **Aderbasib** in your disease model of interest (e.g., "HER2+ breast cancer" or "diffuse large B-cell lymphoma") [1]. These papers will contain the most detailed methodologies.
- **Contact the Supplier:** Reach out to MedChemExpress or other suppliers for any available, more detailed technical documents or application notes.

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References

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